

# Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of 2,3-Dimethylquinoline

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## Compound of Interest

Compound Name: 2,3-Dimethylquinoline

Cat. No.: B161893

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## Abstract

This application note presents a robust and detailed protocol for the analysis of **2,3-Dimethylquinoline** using High-Performance Liquid Chromatography (HPLC) with UV detection. The described method is tailored for researchers, scientists, and professionals in drug development, offering a reliable framework for quantification and purity assessment. The methodology is grounded in established chromatographic principles and adheres to the validation guidelines set forth by the International Council for Harmonisation (ICH).

## Introduction

**2,3-Dimethylquinoline** is a heterocyclic aromatic compound with a quinoline scaffold, a structure prevalent in numerous biologically active molecules and pharmaceutical agents. Accurate and precise analytical methods are paramount for the quality control of raw materials, monitoring reaction kinetics, and assessing the purity of final products containing this moiety. High-Performance Liquid Chromatography (HPLC) is a powerful and versatile technique ideally suited for this purpose, providing high resolution, sensitivity, and reproducibility.

This guide provides a comprehensive, step-by-step protocol for the reversed-phase HPLC analysis of **2,3-Dimethylquinoline**. The causality behind the selection of critical method parameters is explained to empower the user to adapt and troubleshoot the method effectively.

# Physicochemical Properties of 2,3-Dimethylquinoline

A thorough understanding of the analyte's physicochemical properties is the foundation for developing a successful HPLC method.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>11</sub> N	[PubChem][1]
Molecular Weight	157.21 g/mol	[PubChem][1]
CAS Number	1721-89-7	[NIST][2]
Appearance	Solid	[The Good Scents Company][3]
Melting Point	68.5 °C	[The Good Scents Company][3]
Boiling Point	263 °C	[The Good Scents Company][3]

## Method Development Rationale

The selection of the HPLC method parameters is a critical process guided by the chemical nature of **2,3-Dimethylquinoline**.

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## Sources

- 1. 2,3-Dimethylquinoline | C<sub>11</sub>H<sub>11</sub>N | CID 15591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Quinoline, 2,3-dimethyl- [webbook.nist.gov]

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